

Application Notes and Protocols: Preparation of Btk IN-1 Stock Solution in DMSO

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Compound of Interest

Compound Name: Btk IN-1

Cat. No.: B610903

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Introduction

Bruton's tyrosine kinase (Btk) is a non-receptor tyrosine kinase that plays a critical role in various signaling pathways, most notably the B-cell receptor (BCR) signaling pathway.^{[1][2][3]} Its involvement in B-cell development, activation, and proliferation has made it a significant target in the research and development of therapies for B-cell malignancies and autoimmune diseases.^{[1][3][4]} **Btk IN-1** is a potent inhibitor of Btk with an IC₅₀ of less than 100 nM.^{[5][6][7]} This document provides detailed protocols for the preparation of a **Btk IN-1** stock solution using dimethyl sulfoxide (DMSO) as a solvent, ensuring its proper handling and storage for use in various experimental settings.

Data Presentation

A summary of the key quantitative data for **Btk IN-1** is presented in the table below for easy reference.

Parameter	Value	Source(s)
Molecular Weight	384.86 g/mol	[5][6][7]
IC50	< 100 nM	[5][6][7]
Solubility in DMSO	77 mg/mL (200.07 mM)	[5]
95 mg/mL (246.84 mM)	[6]	
≥ 100 mg/mL (259.83 mM)	[7]	
Appearance	Crystalline solid	[8]
Storage of Powder	-20°C for up to 3 years	[5]
Storage of Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month	[5][7]

Experimental Protocols

Materials

- **Btk IN-1** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Btk IN-1 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Btk IN-1** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

- Preparation: Ensure a clean and dry workspace. It is recommended to handle **Btk IN-1** powder in a chemical fume hood. Allow the **Btk IN-1** vial to equilibrate to room temperature

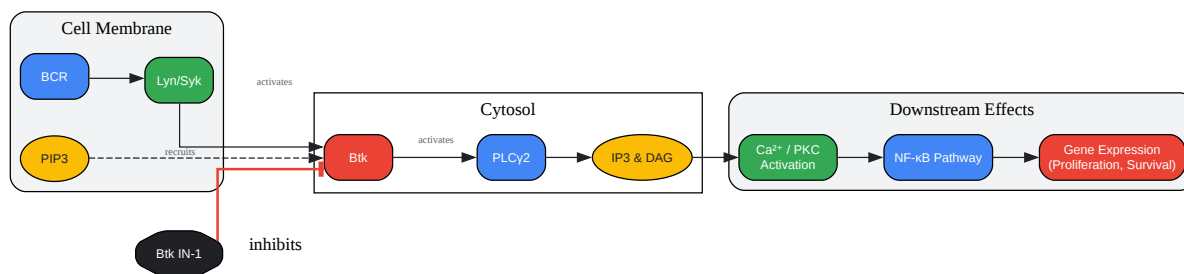
before opening to prevent condensation.

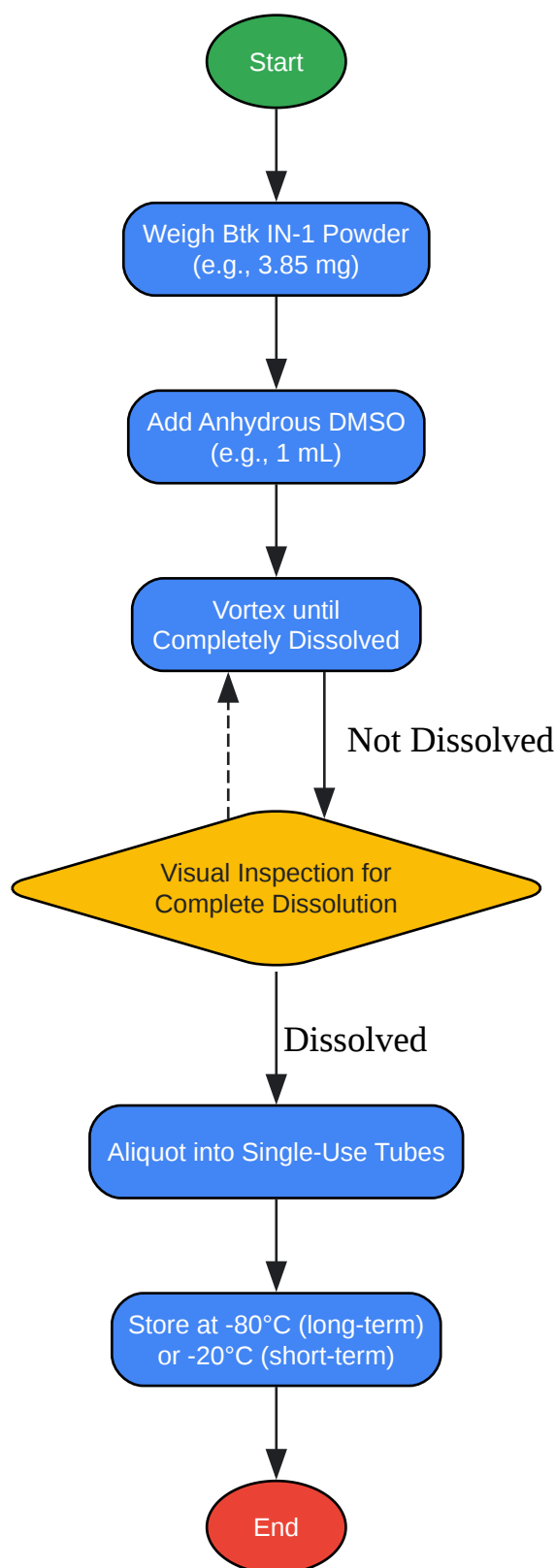
- Weighing: Carefully weigh out 3.85 mg of **Btk IN-1** powder using a calibrated analytical balance.
- Dissolution: Add the weighed **Btk IN-1** powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C and sonication can be used to aid dissolution if necessary.^[7] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[5][6]} Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[5][7]}
- Working Solution Preparation: When needed for experiments, thaw a single aliquot and dilute it to the desired final concentration using the appropriate cell culture medium or buffer. Note that the final concentration of DMSO in cell-based assays should typically not exceed 0.1% to avoid solvent-induced cellular effects.^[6]

Visualizations

Btk Signaling Pathway

The following diagram illustrates the central role of Bruton's tyrosine kinase (Btk) in the B-cell receptor (BCR) signaling cascade. Upon BCR engagement, a series of phosphorylation events leads to the activation of Btk, which in turn phosphorylates and activates downstream effectors such as phospholipase Cy2 (PLCy2). This ultimately results in the activation of transcription factors like NF-κB, promoting B-cell proliferation, survival, and differentiation.^{[1][9]}





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